

AM841: A Technical Guide for Researchers

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Compound of Interest

Compound Name: AM841

Cat. No.: B10778985

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This technical guide provides an in-depth overview of **AM841**, a high-affinity electrophilic ligand designed for researchers, scientists, and drug development professionals. This document outlines the molecule's core physicochemical properties, its mechanism of action, and key experimental findings.

Core Molecular Data

AM841 is a synthetic cannabinoid that acts as a potent, covalent agonist of the Cannabinoid Receptor 1 (CB1). Its fundamental properties are summarized below.

Property	Value	Source
Molecular Formula	C26H39NO3S	
Molecular Weight	445.66 g/mol	
CAS Number	871978-21-1	

Mechanism of Action

AM841 is distinguished by its unique covalent bonding mechanism. It acts as a high-affinity electrophilic ligand that interacts with and covalently binds to a specific cysteine residue located in the sixth transmembrane helix of the CB1 receptor. This irreversible attachment maintains the receptor in an active state, leading to the downstream signaling cascade.

The primary signaling pathway initiated by the activation of the G-protein coupled CB1 receptor involves the inhibition of adenylyl cyclase, which in turn leads to a reduction in the intracellular accumulation of cyclic AMP (cAMP) stimulated by forskolin.

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